

Application Notes and Protocols for Chloroneb in Turfgrass Disease Management

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloroneb

Cat. No.: B1668800

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chloroneb is a systemic fungicide that has historically been used for the control of several important turfgrass diseases. As an aromatic hydrocarbon, its primary modes of action are the inhibition of lipid peroxidation and interference with mitosis, specifically impacting DNA polymerization.^{[1][2]} Although it is now considered obsolete in some regions, a review of its application and efficacy provides valuable insights for the research and development of new turfgrass disease management strategies.^[1] This document provides a detailed overview of the application of **chloroneb**, including quantitative data on its efficacy, experimental protocols for disease management studies, and visualizations of its mode of action and experimental workflows.

Data Presentation

Table 1: Efficacy and Application Rates of Chloroneb for Pythium Blight (*Pythium aphanidermatum*) Control in Turfgrass

Turfgrass Species	Application Rate	Application Interval	Efficacy	Reference
Established Turf	125 g/100 m ² in 15-20 L of water	5-7 days (preventive)	Effective	[3]
New Seedlings	Recommended Rate	7-10 days (at first sign of disease)	Effective	[4]
Various	Not Specified	5-7 days	Limited data available	[5]

Note: "Recommended Rate" from the ProTurf Granular Fungicide V label is 14.86 kg/1,000 m², with a "Double Rate" of 29 kg/1,000 m² for severe attacks.[4]

Table 2: Efficacy and Application Rates of Chloroneb for Gray Snow Mold (*Typhula* spp.) Control in Turfgrass

Formulation	Application Rate	Application Timing	Efficacy (% Control)	Reference
Wettable Powder (65%)	9 ounces per 1,000 sq ft	Once in November	86-93%	
Granular (10%)	2.5 to 3.75 pounds per 1,000 sq ft	Once in November	86-93%	
Wettable Powder	175-250 g per 100 m ² in 15-20 L of water	Late fall before snowfall	Effective	[3]
Granular	Recommended Rate (14.86 kg/1,000 m ²)	Prior to first heavy snow	Effective	[4]
Granular	Double Rate (29 kg/1,000 m ²)	Prior to first snow (in areas with winter-long snow cover)	Effective	[4]

Table 3: Efficacy and Application Rates of Chloroneb for Brown Patch (*Rhizoctonia solani*) Control in Turfgrass

Turfgrass Species	Application Rate	Application Interval	Efficacy	Reference
Various	Not Specified	10 days	Limited data available	[6]

Experimental Protocols

Protocol 1: Field Efficacy Trial for Pythium Blight Control

Objective: To evaluate the efficacy of **chloroneb** in preventing and controlling Pythium blight on a susceptible turfgrass species (e.g., perennial ryegrass, creeping bentgrass).

Materials:

- **Chloroneb** fungicide (wetable powder or granular formulation)
- Susceptible turfgrass stand (e.g., perennial ryegrass) maintained under golf course fairway or athletic field conditions.
- Pressurized CO2 backpack sprayer with appropriate nozzles or a calibrated granular spreader.
- Plot marking supplies (stakes, flags, measuring tape).
- Disease rating scale (e.g., 0-100% plot area affected).
- Data collection sheets.

Methodology:

- Plot Establishment:

- Establish a research area on a mature stand of the target turfgrass species with a history of Pythium blight.
- Delineate individual plots, typically 1m x 2m or 2m x 2m, with a 0.5m buffer between plots.
- Arrange plots in a randomized complete block design with a minimum of four replications per treatment.
- Inoculation (Optional for Curative Trials):
 - For curative trials, uniformly inoculate the plot area with a virulent isolate of Pythium aphanidermatum.
 - Grow the pathogen on a suitable medium (e.g., autoclaved rye grain) and distribute it evenly across the plots.
 - Maintain high humidity and temperature (e.g., >30°C day, >20°C night) to encourage disease development.[7]
- Fungicide Application:
 - Preventive Trial: Apply **chloroneb** at the desired rates and intervals before the onset of environmental conditions conducive to Pythium blight (high temperature and humidity).[4]
 - Curative Trial: Apply **chloroneb** at the desired rates as soon as disease symptoms are observed.[4]
 - For spray applications, use a calibrated CO2 backpack sprayer with nozzles that provide uniform coverage (e.g., TeeJet 8003VS) at a carrier volume of 15-20 L of water per 100 m². [3][8]
 - For granular applications, use a calibrated spreader to ensure uniform distribution of the product.[4]
 - Include an untreated control for comparison.
- Application to Moist Foliage:

- For optimal efficacy against Pythium blight, apply **chloroneb** to moist foliage in the morning or evening.[4]
- Data Collection:
 - Visually assess disease severity in each plot at regular intervals (e.g., 7, 14, and 21 days after the initial application).
 - Use a standardized rating scale to estimate the percentage of the plot area exhibiting symptoms of Pythium blight.
- Data Analysis:
 - Analyze the disease severity data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.

Protocol 2: Field Efficacy Trial for Gray Snow Mold Control

Objective: To evaluate the efficacy of **chloroneb** in preventing gray snow mold on a susceptible turfgrass species.

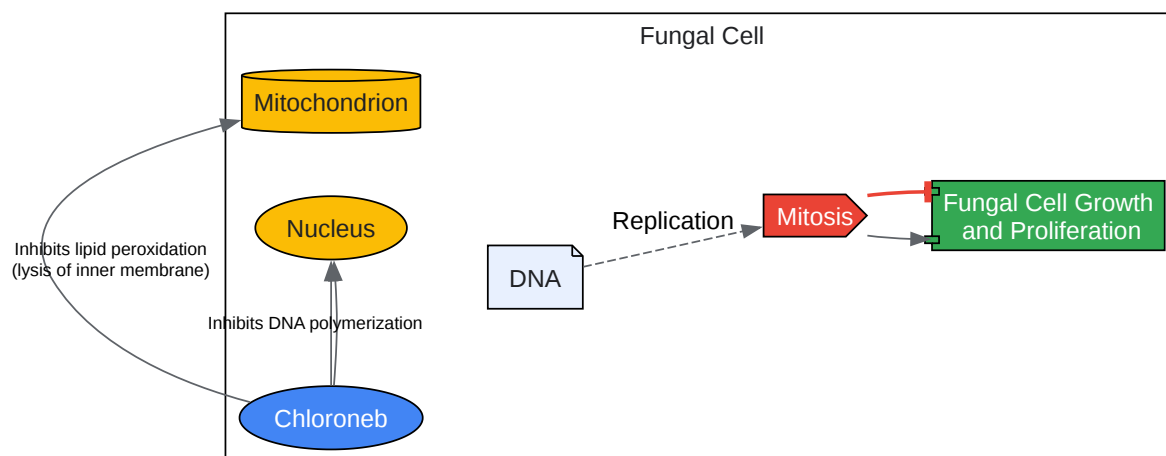
Materials:

- **Chloroneb** fungicide (wetable powder or granular formulation).
- Susceptible turfgrass stand (e.g., creeping bentgrass, annual bluegrass) in a location with consistent snow cover during winter.
- Application equipment as described in Protocol 1.
- Plot marking supplies.
- Disease rating scale.
- Data collection sheets.

Methodology:

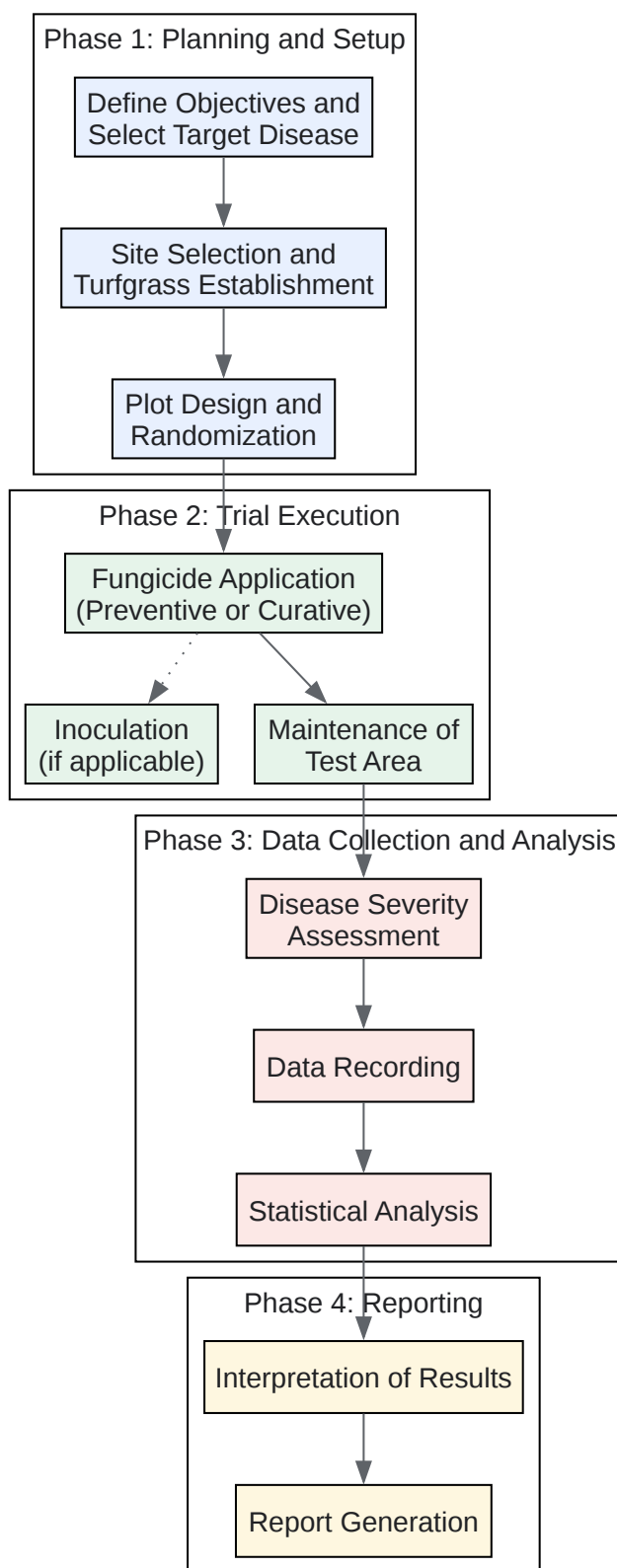
- Plot Establishment:
 - Establish plots as described in Protocol 1 in an area with a history of gray snow mold.
- Fungicide Application:
 - Apply **chloroneb** as a single preventive application in late autumn before the first permanent snow cover.^[9]
 - Apply different formulations and rates to be tested. For example, a 65% wettable powder at 9 ounces per 1,000 sq ft or a 10% granular formulation at 2.5 to 3.75 pounds per 1,000 sq ft.
 - Include an untreated control.
- Data Collection:
 - In the spring, immediately after snow melt, visually assess the percentage of plot area affected by gray snow mold.
- Data Analysis:
 - Analyze the data as described in Protocol 1 to compare the effectiveness of the different **chloroneb** treatments.

Visualizations



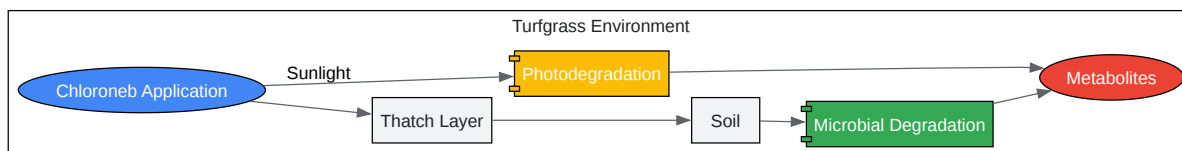
[Click to download full resolution via product page](#)

Caption: Proposed mode of action of **chloroneb** in a fungal cell.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a turfgrass fungicide efficacy trial.



[Click to download full resolution via product page](#)

Caption: Simplified overview of **chloroneb** degradation in a turfgrass environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Resistance and mitotic instability to chloroneb and 1,4-oxathiin in *Aspergillus nidulans* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pesticidetruths.com [pesticidetruths.com]
- 4. pesticidetruths.com [pesticidetruths.com]
- 5. bookstore.ksre.ksu.edu [bookstore.ksre.ksu.edu]
- 6. extensionpubs.unl.edu [extensionpubs.unl.edu]
- 7. turf.unl.edu [turf.unl.edu]
- 8. turfgrass.ucr.edu [turfgrass.ucr.edu]
- 9. extension.psu.edu [extension.psu.edu]
- To cite this document: BenchChem. [Application Notes and Protocols for Chloroneb in Turfgrass Disease Management]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668800#application-of-chloroneb-in-turfgrass-disease-management>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com